

An In-Depth Technical Guide to the Safety of Naphthol AS-BI Phosphate

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Compound of Interest

Compound Name: Naphthol AS-BI phosphate

Cat. No.: B159462

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **Naphthol AS-BI phosphate**, a commonly used substrate in enzyme histochemistry. The information is compiled from various safety data sheets and product information resources to ensure a thorough understanding of its handling, storage, and potential hazards.

Section 1: Chemical and Physical Properties

Naphthol AS-BI phosphate is a crystalline solid, typically appearing as a white to light yellow powder.^{[1][2]} It is utilized in laboratory settings as a substrate for detecting acid and alkaline phosphatase activity.^{[3][4][5]} The following table summarizes its key chemical and physical properties.

Property	Value	References
CAS Number	1919-91-1	[4][6]
Molecular Formula	C ₁₈ H ₁₅ BrNO ₆ P	[2][3][4]
Molecular Weight	452.2 g/mol	[2][3][4]
Appearance	White to light yellow powder	[1]
Purity	≥95% to ≥98% (HPLC)	[1][2][7]
Solubility	Methanol: 50 mg/mL DMSO: 20 mg/mL DMF: 20 mg/mL Ethanol: approx. 2 mg/mL Water: 50 mg/mL (disodium salt hydrate) DMSO:PBS (pH 7.2) (1:3): approx. 0.25 mg/mL	[1][2][3][8]
Storage Temperature	-20°C	[1][2][8]
Stability	≥ 4 years at -20°C	[2][3]
UV/Vis Maximum	λ _{max} : 242 nm	[2][3]

Section 2: Hazard Identification and Classification

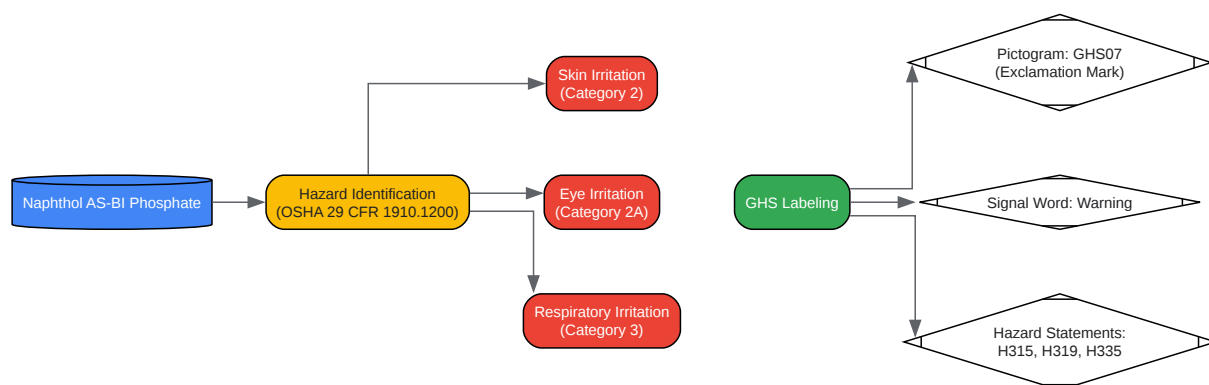
Naphthol AS-BI phosphate is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[6] The primary hazards are related to irritation of the skin, eyes, and respiratory system.[6]

Hazard Classification	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335	May cause respiratory irritation

GHS Label Elements:

- Signal Word: Warning^[6]
- Hazard Pictogram:
 - GHS07 (Exclamation Mark)

The workflow for hazard identification and communication for **Naphthol AS-BI phosphate** is illustrated in the diagram below.



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Caption: GHS Hazard Classification Workflow for **Naphthol AS-BI Phosphate**.

Section 3: Toxicological Information

There is limited acute toxicity information available for **Naphthol AS-BI phosphate**.^[6] The available data, based on Acute Toxicity Estimates (ATE), suggest that the classification criteria for acute oral, dermal, or inhalation toxicity are not met.^[6]

Exposure Route	LD50/LC50	Classification
Oral LD50	> 2000 mg/kg	Not classified
Dermal LD50	> 2000 mg/kg	Not classified
Inhalation LC50 (Mist)	> 5 mg/l	Not classified

No information is available regarding sensitization or toxicologically synergistic products.^[6] Furthermore, **Naphthol AS-BI phosphate** is not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.^[6]

Section 4: Experimental Protocols

4.1 Personal Protective Equipment (PPE) and Handling

When working with **Naphthol AS-BI phosphate**, it is crucial to use appropriate personal protective equipment and follow safe handling practices.

- Engineering Controls: Use only outdoors or in a well-ventilated area.^[6] Ensure that eyewash stations and safety showers are close to the workstation.^[6]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.^[6]
 - Skin Protection: Wear protective gloves and appropriate protective clothing.^[6]

- Respiratory Protection: A NIOSH/MSHA approved respirator is recommended when handling large quantities or in poorly ventilated areas.[9]

Handling Procedure:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid breathing dust.[6]
- Wash hands and any exposed skin thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.
- Keep away from oxidizing agents.[6]

4.2 Preparation of Stock Solutions

Naphthol AS-BI phosphate has varying solubility in different solvents. The following protocols outline the preparation of stock solutions.

Protocol for preparing a stock solution in an organic solvent (e.g., DMSO, DMF):

- Weigh the desired amount of **Naphthol AS-BI phosphate** powder in a chemical fume hood.
- In a suitable container, add the solvent of choice (e.g., DMSO or DMF for a concentration of up to 20 mg/mL).[2][3]
- The solvent should be purged with an inert gas.[2]
- Mix thoroughly until the solid is completely dissolved.
- Store the stock solution at -20°C for up to one month or -80°C for up to six months.[10]

Protocol for preparing a solution in an aqueous buffer:

- **Naphthol AS-BI phosphate** is sparingly soluble in aqueous buffers.[2]
- To maximize solubility, first dissolve the compound in DMSO.[2]

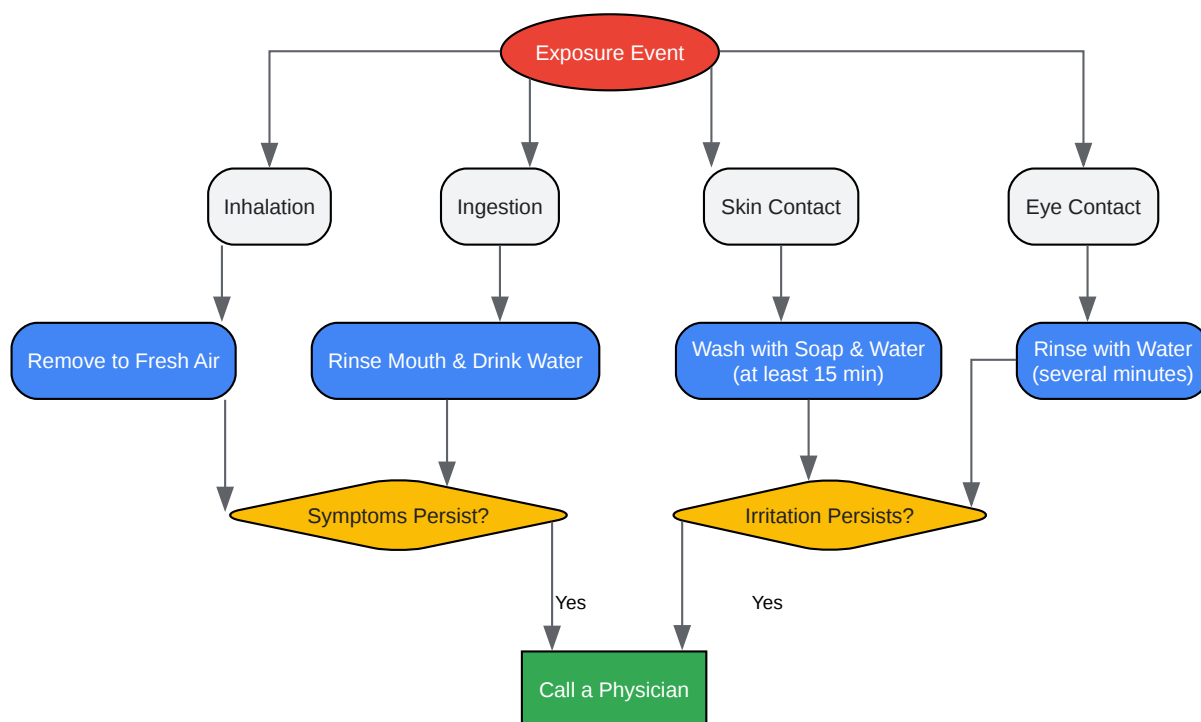
- Then, dilute the DMSO stock solution with the aqueous buffer of choice to the desired final concentration. For example, a 1:3 solution of DMSO:PBS (pH 7.2) can achieve a solubility of approximately 0.25 mg/mL.^[2]^[3]
- It is not recommended to store the aqueous solution for more than one day.^[2]

Section 5: First-Aid and Emergency Procedures

In case of exposure to **Naphthol AS-BI phosphate**, follow these first-aid measures immediately.

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.^[6] If symptoms persist, call a physician.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.^[6] If skin irritation persists, call a physician.
- Eye Contact: Rinse cautiously with water for several minutes.^[6]^[7] Remove contact lenses, if present and easy to do.^[6] Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.^[6] Get medical attention if symptoms occur.

The logical flow for responding to an exposure event is depicted in the following diagram.



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Caption: First-Aid Response Workflow for **Naphthol AS-BI Phosphate** Exposure.

5.1 Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment.[6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[6]

Section 6: Storage and Disposal

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
- To maintain product quality, it is recommended to keep it refrigerated.[6]
- Store away from incompatible materials such as oxidizing agents.[6]

Disposal:

- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[6]

Section 7: Ecological Information

The environmental impact of **Naphthol AS-BI phosphate** has not been fully investigated. It is classified as Water Hazard Class 1 (Self-assessment), indicating it is slightly hazardous for water. It is advised not to allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.

This technical guide is intended to provide comprehensive safety information for **Naphthol AS-BI phosphate**. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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